

Detecting mTOR in Tissue Samples: A Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Oppositin*

Cat. No.: *B1247751*

[Get Quote](#)

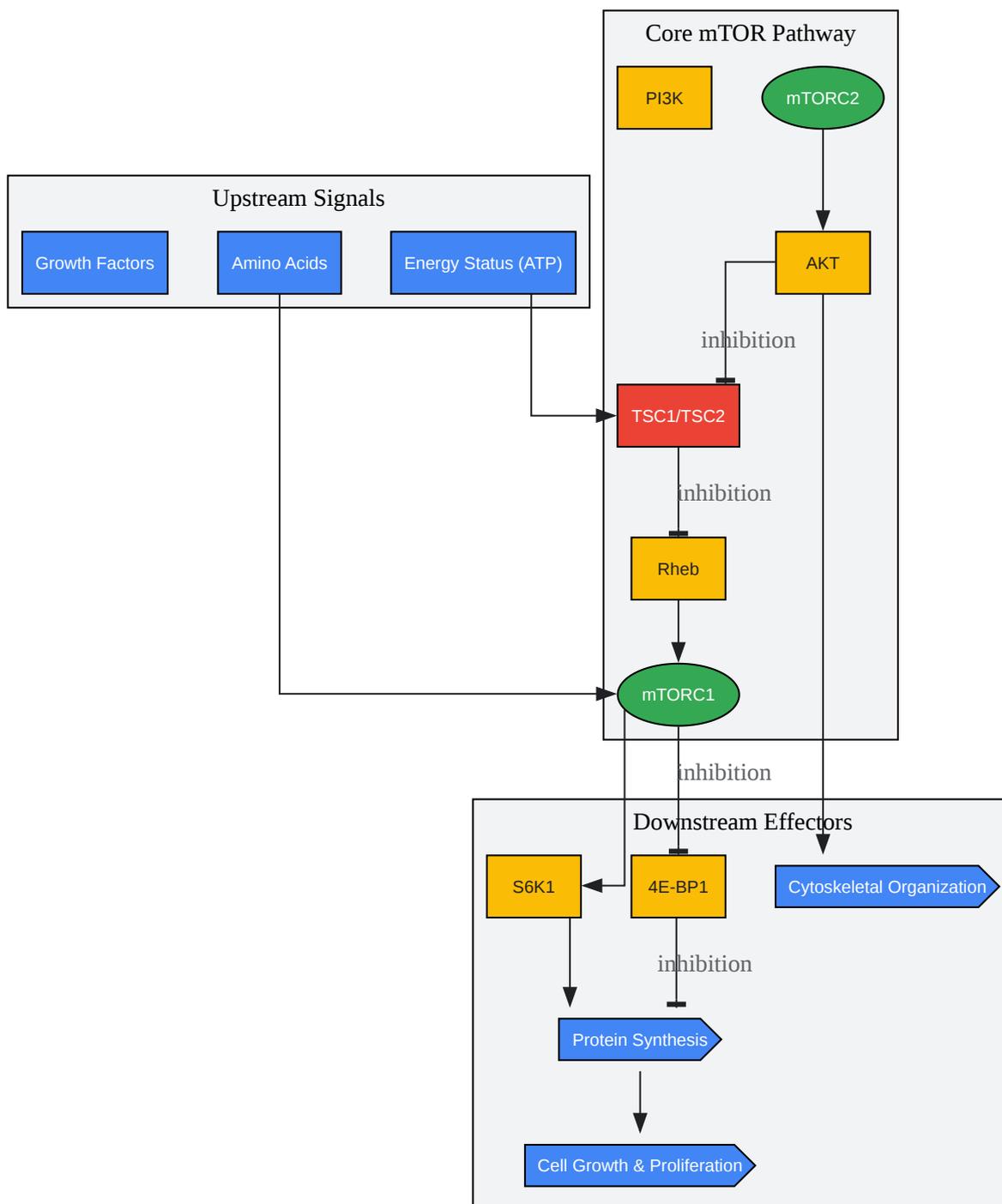
Introduction

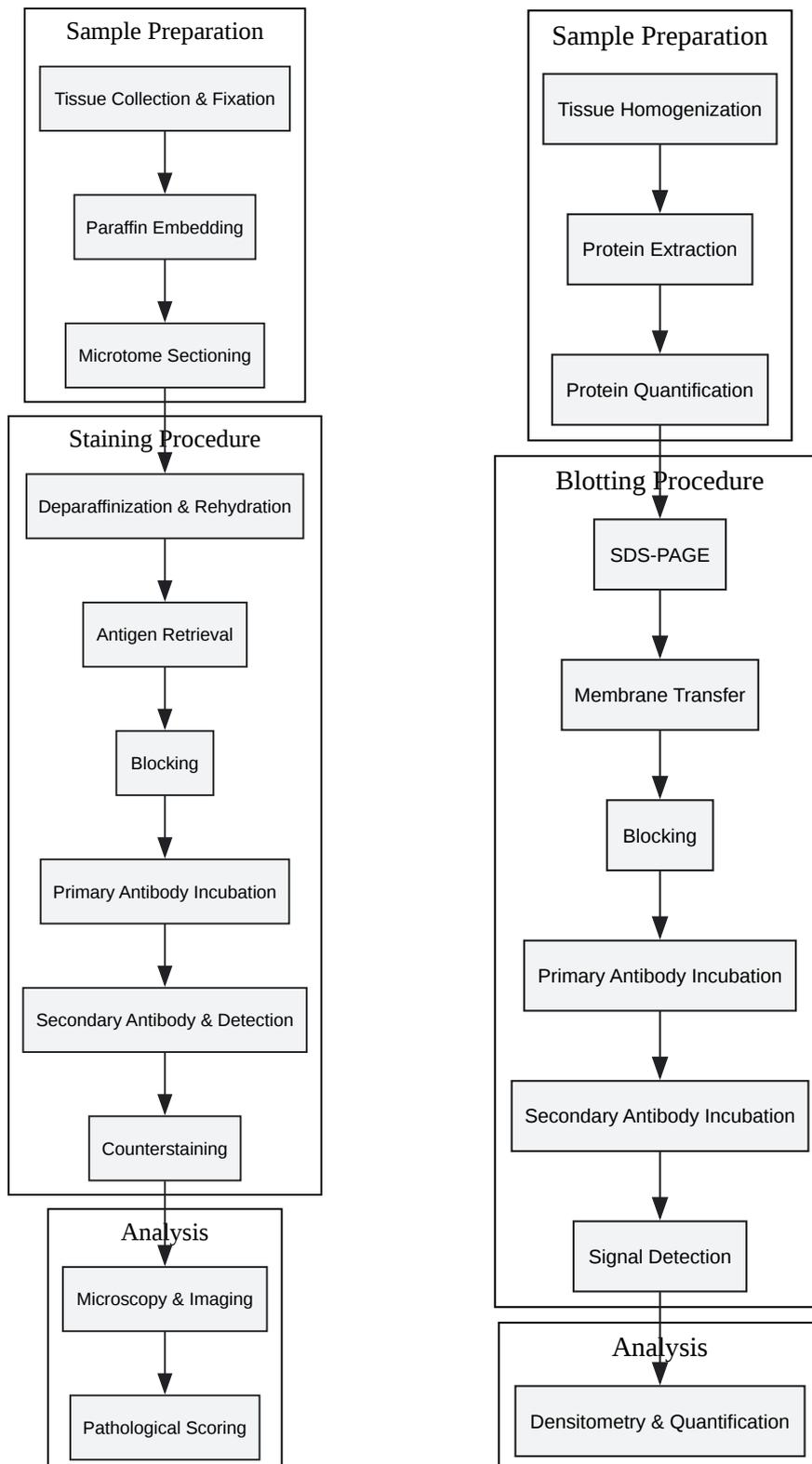
The mammalian target of rapamycin (mTOR) is a highly conserved serine/threonine kinase that acts as a central regulator of cell growth, proliferation, metabolism, and survival.[1][2] It integrates signals from various upstream pathways, including growth factors, amino acids, cellular energy levels, and oxygen status.[2][3] mTOR functions within two distinct multiprotein complexes: mTOR Complex 1 (mTORC1) and mTOR Complex 2 (mTORC2).[1][3] Dysregulation of the mTOR signaling pathway is implicated in a wide range of diseases, including cancer, diabetes, obesity, and neurodegenerative disorders, making it a critical target for drug development and clinical research.[1][2][4]

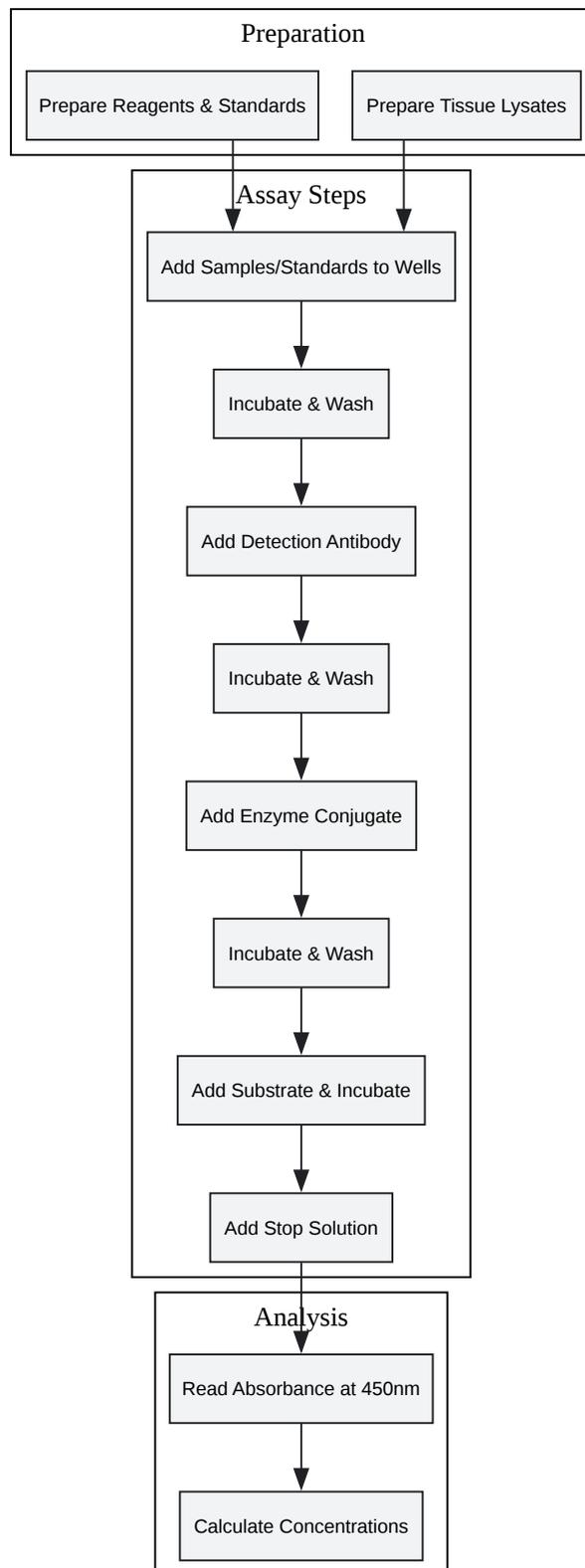
These application notes provide detailed protocols for the detection and quantification of mTOR and its phosphorylated, active forms in tissue samples using common laboratory techniques.

mTOR Signaling Pathway Overview

The mTOR pathway is a complex network that integrates a variety of environmental cues to control cellular growth and homeostasis.[5] Growth factors and hormones activate the PI3K-AKT pathway, leading to mTORC1 activation.[3] Amino acids, particularly leucine, directly stimulate mTORC1.[3] Cellular energy status is sensed by AMPK, which inhibits mTORC1 under low energy conditions.[3] mTORC1's key downstream targets include S6 kinase (S6K) and the eukaryotic translation initiation factor 4E-binding protein 1 (4E-BP1), which are pivotal in protein synthesis.[3] mTORC2 is involved in promoting cellular survival, regulating cytoskeletal dynamics, and controlling ion transport and growth.[4]







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cusabio.com [cusabio.com]
- 2. mTOR - Wikipedia [en.wikipedia.org]
- 3. assaygenie.com [assaygenie.com]
- 4. raybiotech.com [raybiotech.com]
- 5. Understanding the mTOR signaling pathway via mathematical modeling - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Detecting mTOR in Tissue Samples: A Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1247751#methods-for-detecting-compound-in-tissue-samples]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com